

Application Notes and Protocols for Creating High-Performance Composites with Trivinylcyclohexane

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Compound of Interest

Compound Name: *Trivinylcyclohexane*

CAS No.: *30172-87-3*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing **1,2,4-trivinylcyclohexane** (TVCH) in the synthesis of high-performance composite materials. TVCH is a versatile crosslinking agent that can significantly enhance the thermal and mechanical properties of polymers due to its unique trifunctional vinyl group structure on a rigid cyclohexane ring.^{[1][2][3]} This document outlines the fundamental principles, experimental procedures, and expected material properties when working with TVCH-based composite systems.

Introduction to Trivinylcyclohexane in Composite Science

1,2,4-Trivinylcyclohexane is a cycloaliphatic organic compound featuring three vinyl groups attached to a cyclohexane ring.^[3] This molecular architecture makes it an excellent monomer

and crosslinking agent for creating highly durable and robust polymer networks.^{[1][2]} The primary advantages of incorporating TVCH into composite formulations include:

- **Enhanced Thermal Stability:** The highly crosslinked networks formed by TVCH polymerization lead to materials with improved resistance to thermal degradation.^[1]
- **Superior Mechanical Properties:** The rigid cyclohexane core contributes to increased stiffness and strength in the final composite material.^{[1][2]}
- **High Reactivity:** The three vinyl groups readily participate in various polymerization reactions, allowing for rapid and efficient curing processes.^{[2][4][5]}
- **Chemical Resistance:** The dense network structure enhances the material's resistance to solvents and other chemical agents.^{[1][2]}

TVCH can be polymerized through several mechanisms, most notably free-radical polymerization and thiol-ene click chemistry, offering flexibility in processing and formulation design.^{[1][2]}

Physicochemical and Thermal Properties of Trivinylcyclohexane

A summary of key physical and thermal properties of 1,2,4-**trivinylcyclohexane** is provided in the table below. This data is essential for handling, storage, and processing of the monomer.

Property	Value
Molecular Formula	C ₁₂ H ₁₈
Molecular Weight	162.27 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	85-88 °C at 20 mmHg
Density	0.836 g/mL at 25 °C
Refractive Index	n _{20/D} 1.478

Experimental Protocols for Composite Synthesis

This section details two primary protocols for the synthesis of high-performance composites using **trivinylcyclohexane**: UV-initiated free-radical polymerization and thiol-ene photopolymerization.

Protocol 1: UV-Initiated Free-Radical Polymerization

This protocol describes the preparation of a crosslinked polymer network through the UV-initiated free-radical polymerization of **trivinylcyclohexane**. This method is suitable for creating thin films, coatings, and adhesives.

Materials:

- 1,2,4-Trivinylcyclohexane (TVCH)
- Photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone, DMPA)
- Reinforcing filler (optional, e.g., silica nanoparticles, glass fibers)
- Solvent (optional, for viscosity adjustment, e.g., toluene)

Equipment:

- UV curing system with a mercury arc lamp or LED source (365 nm)
- Mixing vessel (e.g., glass vial)
- Magnetic stirrer and stir bar
- Mold for sample preparation (e.g., silicone mold)
- Vacuum oven

Procedure:

- Formulation Preparation: In a glass vial, combine 1,2,4-trivinylcyclohexane with the desired amount of photoinitiator (typically 0.1-2 wt%). If using fillers, disperse them in the TVCH

monomer using a magnetic stirrer or ultrasonication until a homogeneous mixture is achieved. If necessary, a solvent can be added to reduce viscosity.

- **Degassing:** Place the formulation in a vacuum oven at room temperature to remove any dissolved gases, which can inhibit polymerization and create voids in the final composite.
- **Casting:** Pour the degassed formulation into the desired mold.
- **UV Curing:** Expose the formulation to UV radiation. The curing time will depend on the UV intensity, sample thickness, and photoinitiator concentration. A typical starting point is an exposure of several minutes.
- **Post-Curing:** After the initial UV exposure, the composite can be post-cured at an elevated temperature (e.g., 100-150 °C) for a specified duration to ensure complete conversion of the vinyl groups and maximize the material's properties.

Protocol 2: Thiol-Ene Photopolymerization

Thiol-ene "click" chemistry offers a rapid and efficient method for creating highly uniform polymer networks with reduced shrinkage stress. This protocol outlines the synthesis of a TVCH-based composite using a multifunctional thiol crosslinker.

Materials:

- **1,2,4-Trivinylcyclohexane (TVCH)**
- Multifunctional thiol (e.g., pentaerythritol tetrakis(3-mercaptopropionate), PETMP)
- Photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone, DMPA)
- Reinforcing filler (optional)

Equipment:

- UV curing system (365 nm)
- Mixing vessel

- Vortex mixer or magnetic stirrer
- Mold for sample preparation

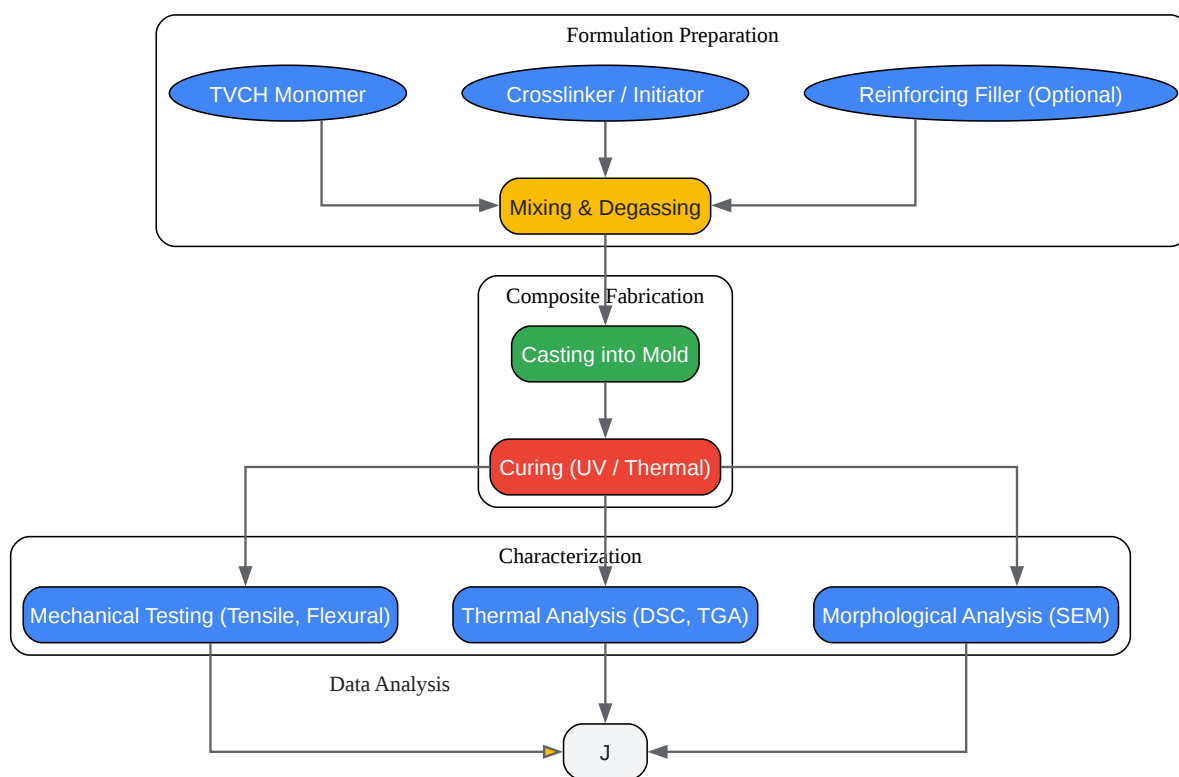
Procedure:

- **Stoichiometric Formulation:** Prepare a stoichiometric mixture of **trivinylcyclohexane** and the multifunctional thiol. The ideal molar ratio of vinyl groups (from TVCH) to thiol groups (from the crosslinker) is 1:1.
- **Initiator Addition:** Add the photoinitiator to the mixture (typically 0.1-1 wt%).
- **Homogenization:** Thoroughly mix the components using a vortex mixer or magnetic stirrer until a uniform, clear solution is obtained.
- **Casting:** Cast the formulation into the desired mold.
- **UV Curing:** Expose the formulation to UV light. Thiol-ene reactions are typically very fast, with curing times often in the range of seconds to a few minutes.
- **Post-Curing (Optional):** While often not necessary due to the high efficiency of the thiol-ene reaction, a thermal post-cure can be performed to ensure complete reaction.

Visualization of Key Processes

Experimental Workflow for Composite Fabrication

The following diagram illustrates a typical experimental workflow for the fabrication and characterization of **trivinylcyclohexane**-based composites.

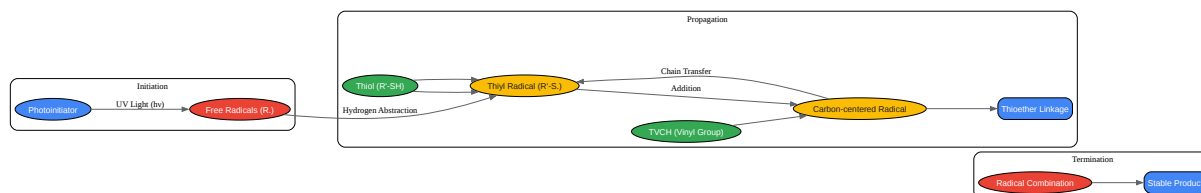


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A generalized workflow for creating and testing TVCH composites.

Thiol-Ene "Click" Reaction Pathway

The diagram below illustrates the fundamental steps of the photoinitiated thiol-ene reaction, a key process for curing **trivinylcyclohexane**-based composites.



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The reaction mechanism of photoinitiated thiol-ene polymerization.

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